

A Comparative Analysis of the Heat of Combustion: Pentaborane vs. Hydrocarbon Fuels

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Compound of Interest

Compound Name: Pentaborane

Cat. No.: B011624

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For researchers, scientists, and drug development professionals, understanding the energy release of various compounds is critical. This guide provides a detailed comparison of the heat of combustion of **pentaborane** (B_5H_9) with common hydrocarbon fuels, supported by quantitative data and experimental methodologies.

Pentaborane, a boron hydride, has historically been investigated as a high-energy propellant due to its significant heat of combustion.^[1] This guide contrasts its energetic properties with those of methane (CH_4), propane (C_3H_8), and octane (C_8H_{18}), staple hydrocarbon fuels.

Quantitative Comparison of Heats of Combustion

The following table summarizes the molar and specific heats of combustion for **pentaborane** and the selected hydrocarbon fuels. The data is presented in both kilojoules per mole (kJ/mol) and megajoules per kilogram (MJ/kg) to provide a comprehensive comparison based on both molecular and mass efficiency.

Compound	Chemical Formula	Molar Mass (g/mol)	Molar Heat of Combustion (kJ/mol)	Specific Heat of Combustion (MJ/kg)
Pentaborane	B ₅ H ₉	63.17	-4546	-71.9
Methane	CH ₄	16.04	-891[2]	-55.5[2]
Propane	C ₃ H ₈	44.1	-2220[3][4]	-50.33[5]
Octane	C ₈ H ₁₈	114.23	-5470[6][7]	-47.8

Experimental Protocol: Determination of Heat of Combustion via Bomb Calorimetry

The standard method for determining the heat of combustion of liquid and gaseous fuels is bomb calorimetry. This technique measures the heat released from a combustion reaction at a constant volume.

Objective: To determine the heat of combustion of a fuel sample.

Apparatus:

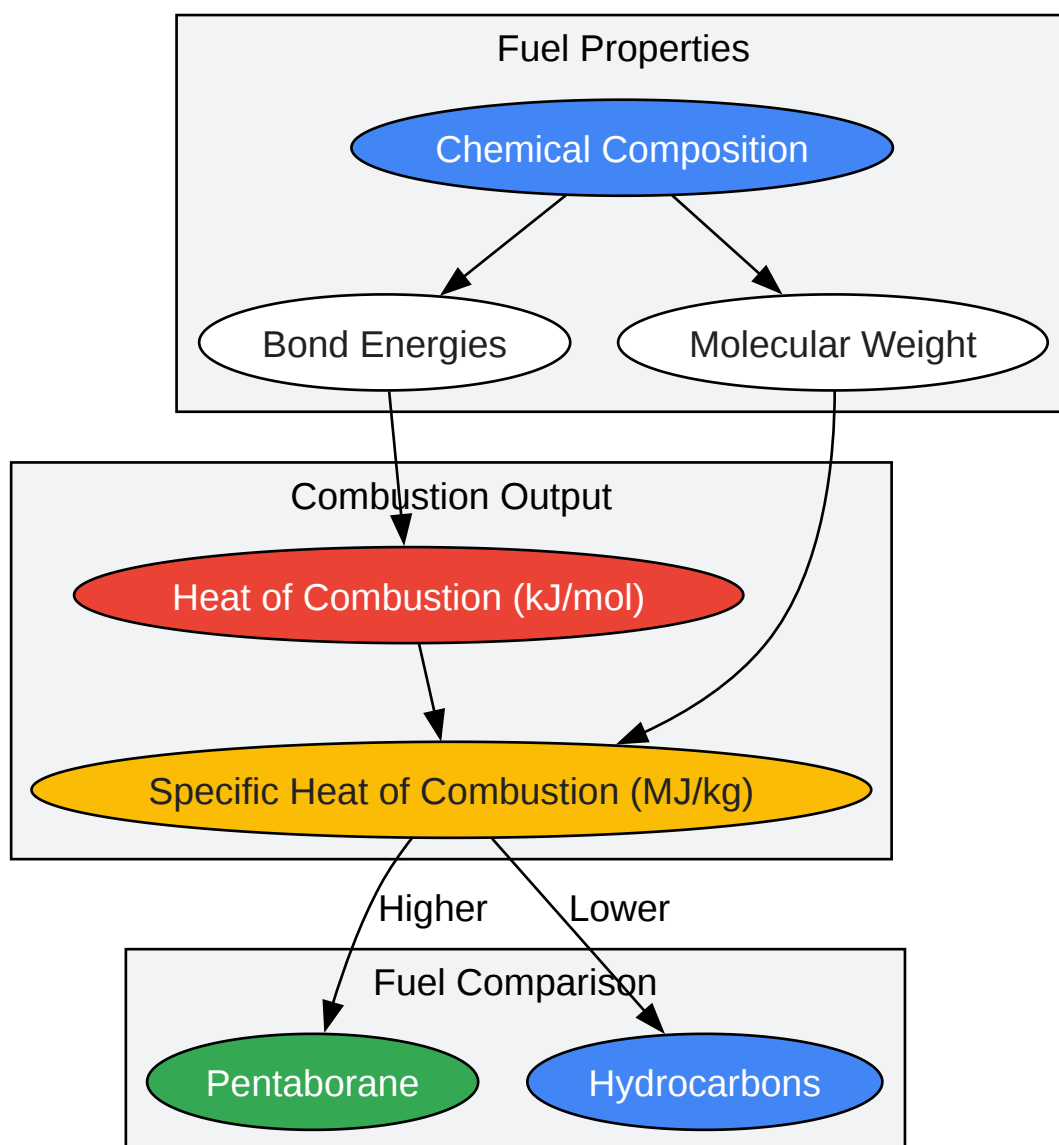
- Bomb calorimeter
- Oxygen cylinder with pressure regulator
- Sample crucible
- Ignition wire
- Thermometer with high precision
- Stirrer
- Water bath

Procedure:

- **Sample Preparation:** A known mass of the fuel sample is placed in the sample crucible. For volatile liquids like **pentaborane** and octane, this is done within the sealed bomb to prevent evaporation. For gaseous fuels like methane and propane, a known volume is introduced into the bomb at a specific pressure.
- **Assembly:** The crucible is placed inside the bomb, and an ignition wire is connected to the electrodes, with the wire in contact with the sample.
- **Pressurization:** The bomb is sealed and then pressurized with a large excess of pure oxygen, typically to around 25-30 atm.
- **Calorimeter Setup:** The bomb is submerged in a known mass of water in the calorimeter's insulated container. The initial temperature of the water is recorded.
- **Ignition:** The sample is ignited by passing an electric current through the ignition wire.
- **Temperature Measurement:** The temperature of the water is monitored and recorded at regular intervals until it reaches a maximum and then begins to cool.
- **Data Analysis:** The heat absorbed by the calorimeter and the water is calculated using the temperature change and the heat capacity of the calorimeter system. This heat release corresponds to the change in internal energy (ΔU) of the combustion reaction.
- **Conversion to Enthalpy:** The enthalpy of combustion (ΔH) is then calculated from the change in internal energy, accounting for the change in the number of moles of gas in the reaction.

Logical Relationship of Combustion Properties

The following diagram illustrates the key factors influencing the heat of combustion and the comparative relationship between **pentaborane** and hydrocarbon fuels.



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Caption: Relationship between fuel properties and combustion output.

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